

Clenpirin: Absence of In Vitro Data for Drug Development Applications

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Compound of Interest

Compound Name: **Clenpirin**

Cat. No.: **B1669168**

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Initial investigations reveal a significant lack of publicly available scientific literature regarding the in vitro dosage, mechanism of action, and cellular effects of **Clenpirin**. Extensive searches have determined that **Clenpirin**, also known as Clenpyrin, is classified as an acaricide—a pesticide used to control mites and ticks—and not a compound under investigation for human therapeutic use. Consequently, the creation of detailed application notes and protocols for its use in in vitro studies by researchers in drug development is not feasible based on current knowledge.

Searches for "**Clenpirin** in vitro dosage," "**Clenpirin** mechanism of action," and related terms did not yield any specific data on its use in cell-based assays for drug discovery or development. The IUPAC name for **Clenpirin** is N-[(2EZ)-1-butylpyrrolidin-2-ylidene]-3,4-dichloroaniline, and its CAS Registry Number is 27050-41-5. Inquiries using these chemical identifiers also failed to uncover relevant in vitro research for the specified audience.

The available information consistently categorizes **Clenpirin** as a pesticide. This classification explains the absence of studies on its signaling pathways, IC50 values in various cell lines, or established experimental protocols within the context of pharmaceutical research. The focus of research on such compounds, if any, would likely be on toxicological assessments rather than therapeutic applications. However, even searches for in vitro toxicology data on **Clenpirin** did not provide sufficient information to construct detailed experimental protocols.

Given the intended use of **Clenpirin** as a pesticide and the lack of scientific data on its effects in in vitro biological systems relevant to drug development, it is not possible to provide the

requested detailed application notes, protocols, data tables, or diagrams for signaling pathways and experimental workflows. The initial request appears to be based on a misidentification of the compound's nature and application.

For researchers, scientists, and drug development professionals, it is crucial to work with well-characterized compounds with a body of scientific literature supporting their potential for therapeutic development. Based on the available information, **Clenpirin** does not fall into this category.

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